

Unraveling the Molecular Identity of 2-Hexyl-1-dodecanol: A Technical Overview

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Compound of Interest

Compound Name: 2-Hexyl-1-dodecanol

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For researchers, scientists, and professionals in drug development, a precise understanding of a molecule's fundamental properties is paramount. This technical guide provides a detailed examination of the molecular weight and chemical formula of **2-Hexyl-1-dodecanol**, a branched-chain primary alcohol. Due to inconsistencies in nomenclature across chemical suppliers and databases, this guide also addresses the closely related compound, 2-Hexyl-1-decanol, to prevent potential confusion.

Molecular Formula and Weight

The molecular characteristics of these compounds are summarized below. It is crucial to note the distinction between **2-Hexyl-1-dodecanol** and 2-Hexyl-1-decanol, as the difference in their carbon backbones significantly impacts their molecular weight.

Compound Name	Chemical Formula	Molecular Weight (g/mol)
2-Hexyl-1-dodecanol	C18H38O	270.50
2-Hexyl-1-decanol	C16H34O	242.44

The discrepancy in data arises from the parent alcohol chain: "-dodecanol" signifies a 12-carbon chain, while "-decanol" indicates a 10-carbon chain. The "2-Hexyl" substituent adds six carbons to the second position of the main chain.

Chemical Structure and Nomenclature

To clarify the relationship between the chemical names and their corresponding molecular formulas, the following diagram illustrates the structural information.

Nomenclature and Molecular Properties

This visualization clearly distinguishes between the two commonly referenced compounds, linking their names to their respective chemical formulas and molecular weights. Researchers should exercise diligence in verifying the specific carbon chain length when sourcing or utilizing these alcohols to ensure the correct compound is being used in experimental protocols.

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